

Application of Iopamidol in Contrast-Enhanced Computed Tomography (CECT)

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Compound of Interest

Compound Name: Iopamidol

Cat. No.: B3060642

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Application Notes

Introduction

Iopamidol is a second-generation, non-ionic, low-osmolar iodinated contrast medium widely utilized in diagnostic imaging procedures, including contrast-enhanced computed tomography (CECT).^{[1][2][3]} Its primary function is to enhance the visibility of internal body structures, such as blood vessels and organs, by increasing the attenuation of X-rays.^{[1][4][5]} The non-ionic nature of **Iopamidol** contributes to a lower incidence of adverse reactions compared to older, high-osmolar ionic contrast agents.^[3] **Iopamidol** is marketed under various brand names, including Isovue®.^[1]

Physicochemical Properties

Iopamidol is a water-soluble derivative of tri-iodinated benzoic acid.^[5] Its low osmolality is a key characteristic that reduces the fluid shifts and discomfort often associated with hypertonic contrast agents.^[6] The physicochemical properties of different **Iopamidol** formulations are crucial for their application in CECT and are summarized in the table below.

Pharmacokinetics

Following intravenous administration, **Iopamidol** is rapidly distributed throughout the extracellular fluid.^[5] It exhibits minimal binding to plasma proteins, which allows for swift circulation and subsequent elimination.^[5] The primary route of excretion is via the kidneys

through glomerular filtration, with a significant portion of the administered dose being excreted unchanged in the urine within 24 hours.[5][7] The elimination half-life of **iopamidol** is approximately 2 hours in patients with normal renal function.[8]

Clinical Applications in CECT

iopamidol is indicated for a wide range of CECT applications in both adult and pediatric populations.[4][9]

- **CECT of the Head:** It is used to enhance the visualization of intracranial lesions. **iopamidol** does not cross the intact blood-brain barrier, so enhancement is primarily due to the contrast agent within the blood pool. In cases of malignant brain tumors where the blood-brain barrier is compromised, **iopamidol** can accumulate in the interstitial tissue of the tumor, aiding in its delineation.[10]
- **CECT of the Body:** **iopamidol** is employed to improve the detection and evaluation of lesions in various organs, including the liver, pancreas, kidneys, and in the abdominal and pelvic cavities.[11] It is also used in CT angiography to visualize blood vessels throughout the cardiovascular system.[1][4]

Safety and Adverse Reactions

Adverse reactions to **iopamidol** are generally mild to moderate, transient, and self-limiting.[10][11] Common side effects include a sensation of warmth, flushing, nausea, and vomiting.[2][11]

However, more severe reactions can occur, and it is crucial to be aware of the following:

- **Hypersensitivity Reactions:** These can range from mild skin reactions like hives to severe, life-threatening anaphylactic shock.[2]
- **Contrast-Induced Nephropathy (CIN):** This is a form of acute kidney injury that can occur after the administration of iodinated contrast media, particularly in patients with pre-existing renal impairment.[2] Adequate hydration before and after the procedure is recommended to minimize this risk.[2]
- **Severe Cutaneous Adverse Reactions (SCARs):** Although rare, serious skin reactions such as Stevens-Johnson syndrome (SJS), toxic epidermal necrolysis (TEN), acute generalized

exanthematous pustulosis (AGEP), and drug reaction with eosinophilia and systemic symptoms (DRESS) have been reported.[10][11]

- Thromboembolic Events: Serious, and sometimes fatal, thromboembolic events, including myocardial infarction and stroke, have been reported during angiographic procedures.[12]
- Extravasation: Leakage of the contrast agent into the surrounding tissues at the injection site can cause pain, swelling, and in rare cases, skin necrosis and compartment syndrome.[2][12]

Contraindications and Precautions

Iopamidol should not be administered to patients with a known hypersensitivity to **Iopamidol** or any of its components. Caution is advised in patients with a history of allergies, asthma, renal or hepatic impairment, cardiovascular disease, diabetes, sickle cell anemia, multiple myeloma, pheochromocytoma, or thyroid disorders.[4] It is important to note that formulations of **Iopamidol** intended for intravascular use should not be administered intrathecally, as this can lead to serious adverse reactions, including death.[13] Only specific formulations, such as Isovue-M, are indicated for intrathecal administration.[11][13]

Quantitative Data Summary

Table 1: Physicochemical Properties of **Iopamidol** Formulations

Parameter	Iopamidol 41% (200 mgI/mL)	Iopamidol 51% (250 mgI/mL)	Iopamidol 61% (300 mgI/mL)	Iopamidol 76% (370 mgI/mL)
Concentration (mgI/mL)	200	250	300	370
Osmolality @ 37°C (mOsm/kg water)	413	524	616	796
Viscosity @ 37°C (cP)	2.0	3.0	4.7	8.8
Sodium Content (mg/mL)	~0.043	Not specified	~0.043	~0.053

Source:[11]

Table 2: Recommended Adult Dosages for CECT

CECT Application	Iopamidol Formulation	Recommended Dose	Maximum Dose
Head	250 mgI/mL	130 - 240 mL	240 mL
300 mgI/mL	100 - 200 mL	200 mL	
Body	250 mgI/mL	130 - 240 mL	240 mL
300 mgI/mL	100 - 200 mL	200 mL	

Source:[9][10][12][14] Note: The total dose for either CECT procedure should not exceed 60 grams of iodine.[9][10]

Table 3: Recommended Pediatric Dosages for CECT

CECT Application	Iopamidol Formulation	Recommended Dose
Head & Body	250 mgI/mL	1.2 - 3.6 mL/kg
300 mgI/mL	1.0 - 3.0 mL/kg	

Source:[9][10][11][12][14] Note: It should not be necessary to exceed a total dose of 30 grams of iodine.[9][10][11]

Experimental Protocols

Protocol 1: General Clinical CECT of the Head/Body

- Patient Preparation:
 - Obtain informed consent.
 - Review patient history for contraindications and risk factors.[4][15]

- Ensure the patient is well-hydrated.[4][15]
- Instruct the patient to fast for a few hours prior to the procedure to minimize the risk of aspiration in case of an adverse reaction.[2]
- **Iopamidol Administration:**
 - Select the appropriate **Iopamidol** concentration and calculate the dose based on the patient's weight and the specific imaging procedure.[16]
 - Visually inspect the **Iopamidol** solution for particulate matter and discoloration before administration.[10]
 - Administer the **Iopamidol** solution intravenously. This can be done as a rapid infusion or a bolus injection.[9][10]
 - Use a mechanical injector for controlled and consistent administration, especially for angiography applications.[17]
- **CECT Imaging:**
 - Imaging can typically be performed immediately after the completion of **Iopamidol** administration.[9][10][12][14]
 - For dynamic CT imaging, a series of rapid scans (e.g., every 2-3 seconds) can be performed within 30 to 90 seconds post-injection to capture the arterial phase of enhancement.[18]
 - Acquire images in the desired anatomical region according to the standard institutional protocol.
- **Post-Procedure Care:**
 - Monitor the patient for any signs of adverse reactions.
 - Encourage continued hydration to facilitate the renal clearance of the contrast agent.[4]

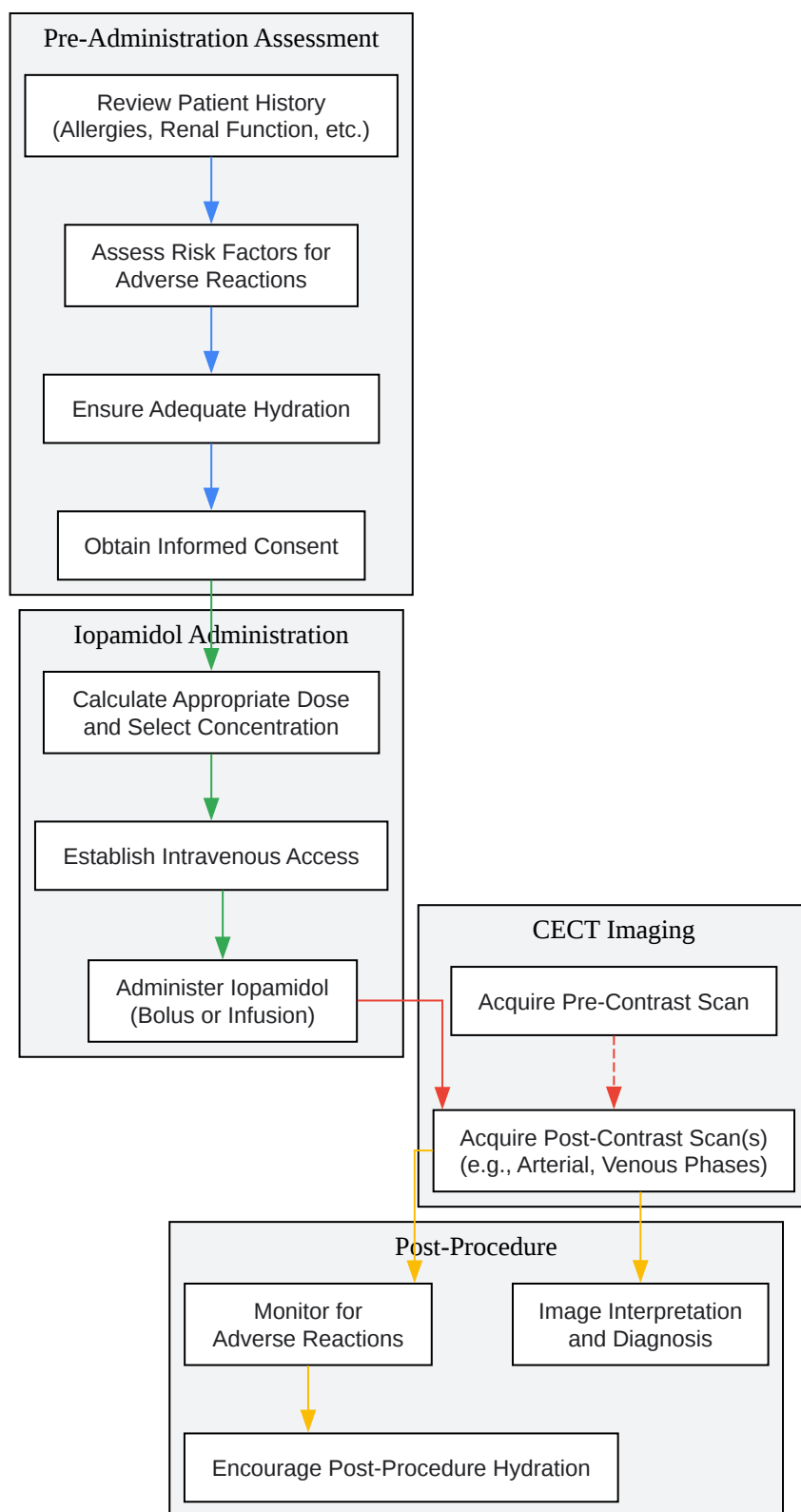
Protocol 2: Preclinical CECT in an Orthotopic Pancreatic Tumor Mouse Model

This protocol is adapted from a study evaluating **iopamidol** uptake in a mouse model.[19]

- Animal Preparation:
 - Anesthetize the mouse using an appropriate anesthetic agent (e.g., isoflurane).
 - Maintain the animal's body temperature throughout the procedure.
- **iopamidol** Administration (Two tested methods):
 - Intravenous (IV) Infusion:
 - Administer a bolus of 200 μ L of **iopamidol** (Isovue-370) via a tail vein catheter.
 - Follow with a continuous infusion at a rate of 400 μ L/hr.[19]
 - Intraperitoneal (IP) Bolus:
 - Administer a single bolus of 400 μ L of **iopamidol** via an IP catheter.[19]
- CECT Imaging:
 - Acquire a pre-contrast CT scan.
 - For IV infusion: Begin post-contrast imaging acquisition immediately after the bolus and continue for 25 minutes.[19]
 - For IP bolus: Begin post-contrast imaging acquisition immediately after the injection and continue for 40 minutes.[19] The highest uptake with this method was observed at 40 minutes post-injection.[19]
 - Use a preclinical CT scanner with appropriate settings for small animal imaging.
- Data Analysis:
 - Define regions of interest (ROIs) over the tumor and other relevant tissues on the CT images.

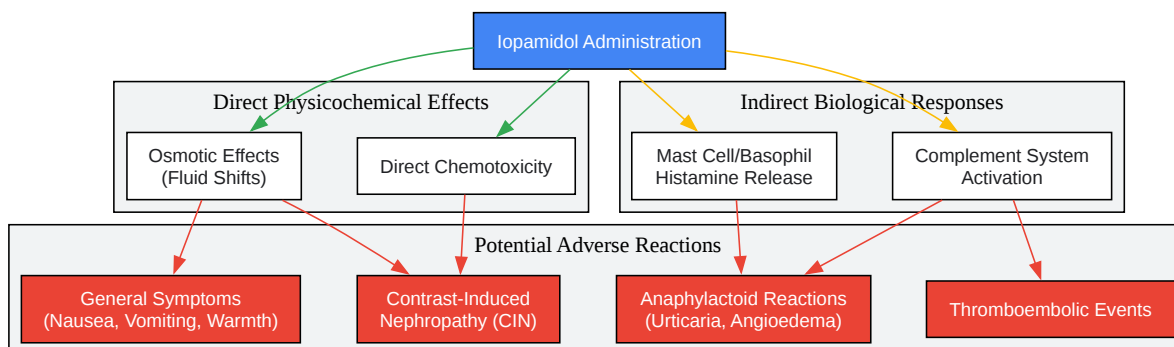
- Measure the change in Hounsfield Units (Δ HU) between pre- and post-contrast scans to quantify contrast enhancement.

Visualizations



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Caption: Workflow for a clinical CECT study using **Iopamidol**.



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Caption: Potential pathways leading to adverse reactions from **Iopamidol**.

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